

A Technical Guide to Protriptyline-d3 Hydrochloride for the Research Professional

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Compound of Interest

Compound Name: Protriptyline-d3 Hydrochloride

Cat. No.: B568794

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in **Protriptyline-d3 Hydrochloride**. This deuterated analog of the tricyclic antidepressant protriptyline is a valuable tool in various research applications, particularly in pharmacokinetic studies and as an internal standard for analytical methods. This document provides an overview of its suppliers and pricing, its mechanism of action, and detailed experimental protocols.

Sourcing and Procurement of Protriptyline-d3 Hydrochloride

The availability and pricing of **Protriptyline-d3 Hydrochloride** can vary between suppliers. For research and development purposes, it is crucial to source high-purity material from reputable vendors. Below is a summary of key suppliers and available pricing information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Available Quantities	Price
Cerilliant (a brand of MilliporeSigma)	Protriptyline-d3 HCl	1435934-21-6	$C_{19}H_{18}D_3N \cdot HCl$	302.86	1 mL (100 µg/mL in Methanol)	\$108.00[1]
Pharmaffiliates	Protriptyline-d3 Hydrochloride	1435934-21-6	$C_{19}H_{19}D_3CIN$	302.86	Inquire	Inquire for pricing[2]
Santa Cruz Biotechnology, Inc.	Protriptyline-d3 Hydrochloride	1435934-21-6	$C_{19}H_{19}D_3CIN$	302.86	Inquire	Inquire for pricing[3]
MedChem Express	Protriptyline (N-methyl-d3) hydrochloride	1435934-21-6	$C_{19}H_{19}D_3CIN$	302.86	Inquire	Inquire for pricing[4][5]
Immunomart	Protriptyline (N-methyl-d3) (hydrochloride)	1435934-21-6	$C_{19}H_{19}D_3CIN$	266.40 (of free base)	1 mg	Inquire for pricing[6]

Note: Pricing is subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current information and to request quotes for bulk quantities.

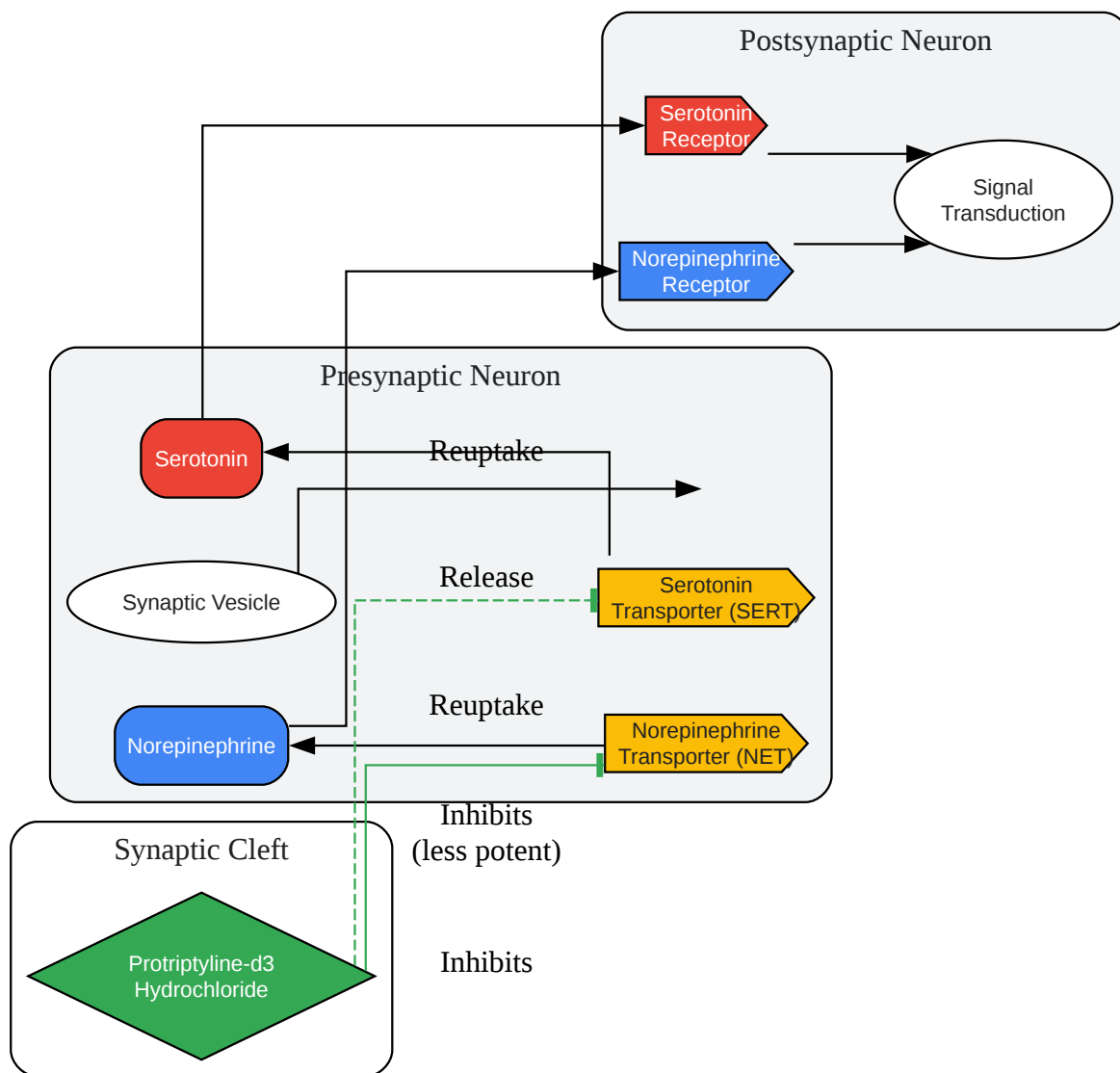
Mechanism of Action

Protriptyline, the parent compound of **Protriptyline-d3 Hydrochloride**, is a tricyclic antidepressant (TCA) that exerts its therapeutic effects primarily by inhibiting the reuptake of

norepinephrine and, to a lesser extent, serotonin at the synaptic cleft.^{[7][8][9]} This blockade leads to an increased concentration of these neurotransmitters in the synapse, thereby enhancing neurotransmission.^[7]

The primary mechanism involves the binding of protriptyline to the norepinephrine transporter (NET) and the serotonin transporter (SERT), preventing the reabsorption of norepinephrine and serotonin into the presynaptic neuron.^[7] Protriptyline exhibits a higher affinity for the NET compared to the SERT.^[9]

At a broader level, the sustained increase in synaptic neurotransmitter levels is thought to lead to downstream adaptive changes in receptor sensitivity, contributing to the antidepressant effects observed clinically.^{[7][8]}



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Protriptyline's primary mechanism of action.

Experimental Protocols

Protriptyline-d3 Hydrochloride is predominantly used as an internal standard in analytical methods for the quantification of protriptyline in biological matrices. It is also a useful tool in norepinephrine reuptake inhibition assays.

Norepinephrine Reuptake Inhibition Assay (Radiolabeled)

This protocol provides a general framework for an in vitro assay to determine the inhibitory activity of compounds on the norepinephrine transporter (NET).

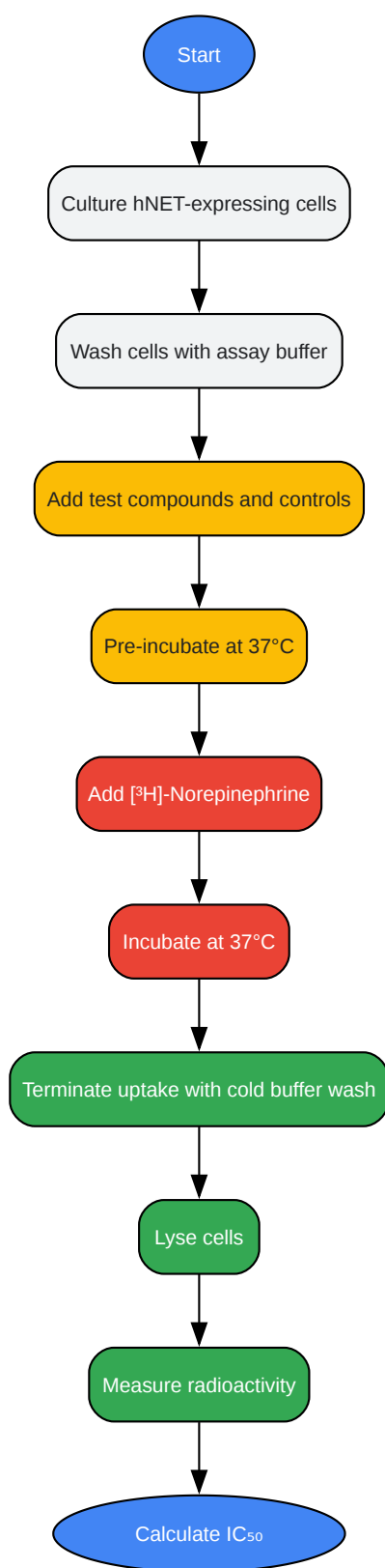
Materials:

- Cells expressing the human norepinephrine transporter (e.g., hNET-HEK293 cells).
- Radiolabeled norepinephrine, such as [^3H]-Norepinephrine.
- Assay buffer (e.g., Krebs-Ringer-HEPES buffer).
- Test compound (e.g., Protriptyline) and reference inhibitor (e.g., Desipramine).
- Scintillation vials and scintillation cocktail.
- Scintillation counter.

Methodology:

- **Cell Culture:** Culture hNET-expressing cells to confluency in appropriate cell culture plates (e.g., 24-well plates).
- **Assay Preparation:** On the day of the assay, wash the cell monolayers with assay buffer.
- **Compound Incubation:** Add varying concentrations of the test compound (Protriptyline) or reference inhibitor to the wells. Include a vehicle control. Pre-incubate for a defined period (e.g., 10-20 minutes) at 37°C.
- **Initiation of Uptake:** Initiate the reuptake reaction by adding a fixed concentration of [^3H]-Norepinephrine to each well.
- **Termination of Uptake:** After a defined incubation period (e.g., 10-30 minutes) at 37°C, terminate the uptake by rapidly washing the cells multiple times with ice-cold assay buffer.

- Cell Lysis and Detection: Lyse the cells and transfer the lysate to scintillation vials. Add scintillation cocktail and measure the radioactivity using a scintillation counter.
- Data Analysis: Calculate the specific uptake by subtracting the non-specific uptake (in the presence of a high concentration of a known NET inhibitor like desipramine) from the total uptake. Plot the percentage of inhibition against the logarithm of the test compound concentration to determine the IC₅₀ value.[\[10\]](#)



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Workflow for a radiolabeled norepinephrine reuptake inhibition assay.

LC-MS/MS Method for Protriptyline Analysis in Plasma

This protocol outlines a general procedure for the quantitative analysis of protriptyline in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS), with

Protriptyline-d3 Hydrochloride as the internal standard.

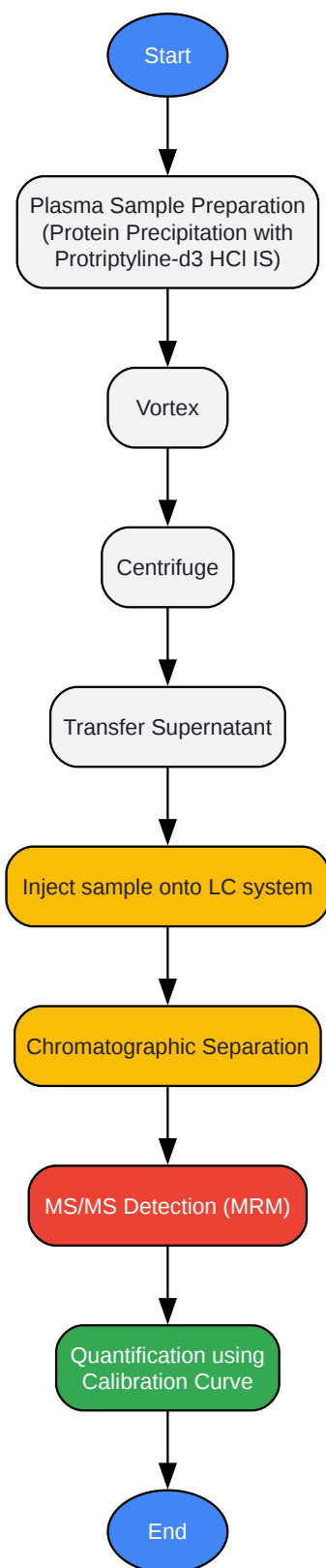
Materials:

- LC-MS/MS system (e.g., a UHPLC system coupled to a triple quadrupole mass spectrometer).
- Analytical column (e.g., C18 column).
- Human plasma samples.
- Protriptyline analytical standard.
- **Protriptyline-d3 Hydrochloride** internal standard.
- Acetonitrile or other suitable organic solvent for protein precipitation.
- Formic acid or ammonium acetate for mobile phase modification.

Methodology:

- Sample Preparation (Protein Precipitation):
 - To a 50 µL aliquot of plasma sample, add 150 µL of acetonitrile containing the internal standard (**Protriptyline-d3 Hydrochloride**) at a known concentration.
 - Vortex the mixture vigorously for several minutes to precipitate proteins.
 - Centrifuge the samples at high speed to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube or well plate for analysis.
- LC-MS/MS Analysis:

- Liquid Chromatography: Inject an aliquot of the prepared sample onto the analytical column. Use a suitable mobile phase gradient (e.g., a mixture of water and acetonitrile with a modifier like formic acid) to achieve chromatographic separation of protriptyline from other matrix components.
- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor the specific precursor-to-product ion transitions (MRM transitions) for both protriptyline and protriptyline-d3.
- Quantification:
 - Generate a calibration curve by analyzing a series of plasma samples spiked with known concentrations of protriptyline and a fixed concentration of the internal standard.
 - Calculate the ratio of the peak area of protriptyline to the peak area of **Protriptyline-d3 Hydrochloride** for each standard and sample.
 - Determine the concentration of protriptyline in the unknown samples by interpolating their peak area ratios against the calibration curve.



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Workflow for LC-MS/MS analysis of protriptyline.

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